

Application Note: Comprehensive Characterization Protocol for 4-Chloro-N-mesitylbenzenesulfonamide

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Compound of Interest

Compound Name: 4-chloro-N-mesitylbenzenesulfonamide

CAS No.: 197704-21-5

Cat. No.: B451920

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Document Type: Technical Application Note & Standard Operating Procedure (SOP) Target Audience: Analytical Chemists, Structural Biologists, and Preclinical Drug Development Scientists Compound: **4-chloro-N-mesitylbenzenesulfonamide** (Synonym: 4-chloro-N-(2,4,6-trimethylphenyl)benzenesulfonamide) [1]

Executive Overview & Chemical Causality

The sulfonamide pharmacophore is a cornerstone in medicinal chemistry, frequently leveraged for its robust hydrogen-bonding capabilities and metabolic stability. **4-chloro-N-mesitylbenzenesulfonamide** (C₁₅H₁₆ClNO₂S) presents a unique structural profile due to the steric bulk of the mesityl (2,4,6-trimethylphenyl) group adjacent to the sulfonamide nitrogen. This steric hindrance restricts rotation around the N-Aryl bond, influencing both its 3D conformation and its spectral behavior.

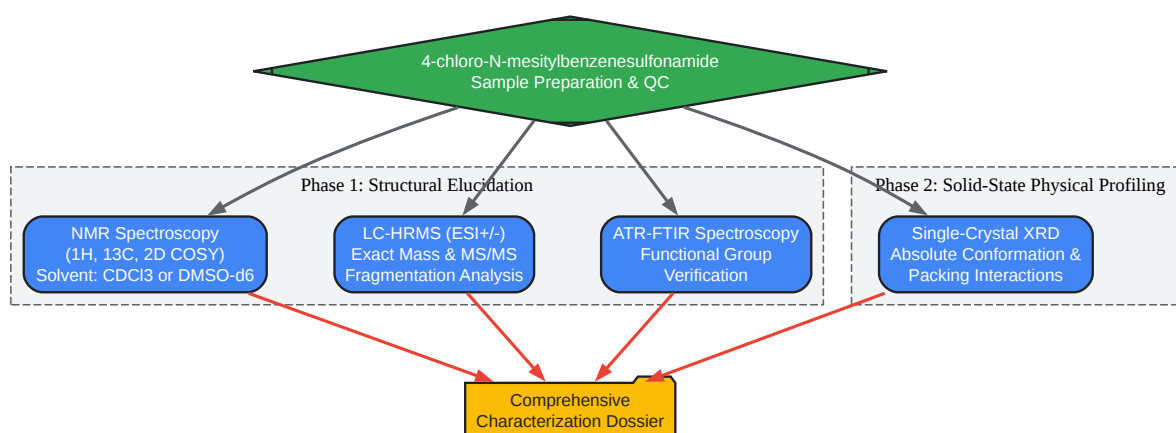
As a Senior Application Scientist, I have designed this protocol not merely as a sequence of operations, but as a self-validating analytical system. Every technique chosen serves a specific

causal purpose:

- **NMR Spectroscopy:** Selected to map atomic connectivity. The steric bulk of the mesityl group necessitates careful solvent selection to prevent peak broadening caused by restricted rotamer interconversion.
- **High-Resolution Mass Spectrometry (HRMS):** Utilized for exact mass confirmation. Sulfonamides exhibit highly specific gas-phase fragmentation pathways (e.g., intramolecular charge transfer and SO₂ extrusion), making MS/MS an excellent diagnostic tool [3].
- **FT-IR Spectroscopy:** Employed to unambiguously verify the oxidation state of the sulfur atom (S=O stretches) and the presence of the secondary amine (N-H stretch) [4].
- **X-Ray Crystallography:** Critical for determining the absolute torsion angle of the sulfonamide linkage, which directly dictates the molecule's binding affinity in biological targets [2].

Analytical Workflow

The following flowchart illustrates the orthogonal characterization strategy, ensuring that data from one technique cross-validates the findings of another.



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Figure 1: Orthogonal analytical workflow for the comprehensive characterization of sulfonamide derivatives.

Detailed Experimental Protocols

Protocol I: Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality & Validation: Chloroform-d (CDCl_3) is the preferred solvent as it prevents the disruption of intramolecular interactions that highly polar solvents (like DMSO-d_6) might cause. However, if the N-H proton signal is masked or broadened due to rapid chemical exchange, switching to DMSO-d_6 will sharply resolve the N-H peak (typically shifting it downfield to ~9.5 ppm) due to strong solvent-solute hydrogen bonding [4]. Tetramethylsilane (TMS) is used as an internal standard (0.00 ppm) to self-validate the chemical shift axis.

Step-by-Step Methodology:

- **Sample Preparation:** Dissolve 15 mg of the compound in 0.6 mL of CDCl_3 (containing 0.03% v/v TMS) in a clean glass vial. Transfer to a 5 mm precision NMR tube.
- **Instrument Tuning:** Insert the sample into a 400 MHz (or higher) NMR spectrometer. Lock onto the deuterium frequency of CDCl_3 and shim the magnetic field (Z1-Z5) until the TMS signal FWHH (Full Width at Half Height) is < 1.0 Hz.
- **Acquisition (^1H NMR):** Acquire 16 scans with a spectral width of 12 ppm, a relaxation delay (D1) of 2.0 seconds, and an acquisition time of 3.0 seconds.
- **Acquisition (^{13}C NMR):** Acquire 512 scans with a spectral width of 250 ppm, utilizing proton decoupling (WALTZ-16).

Table 1: Predicted NMR Assignments (CDCl_3 , 298 K)

Nucleus	Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment / Structural Causality
^1H	2.10	Singlet	6H	Mesityl ortho- CH_3 (Shielded by adjacent aromatic ring)
^1H	2.25	Singlet	3H	Mesityl para- CH_3
^1H	6.00 – 6.50	Broad Singlet	1H	Sulfonamide N-H (Exchangeable)
^1H	6.85	Singlet	2H	Mesityl meta-Ar-H
^1H	7.45	Doublet ($J \approx 8.6$ Hz)	2H	4-Cl-Phenyl meta-Ar-H (ortho to Cl)
^1H	7.65	Doublet ($J \approx 8.6$ Hz)	2H	4-Cl-Phenyl ortho-Ar-H (Deshielded by SO_2)
^{13}C	18.5, 20.9	Singlets	-	Mesityl CH_3 carbons
^{13}C	128.5 – 139.5	Multiple	-	Aromatic carbons (C-Cl typically ~ 139.5 ppm)

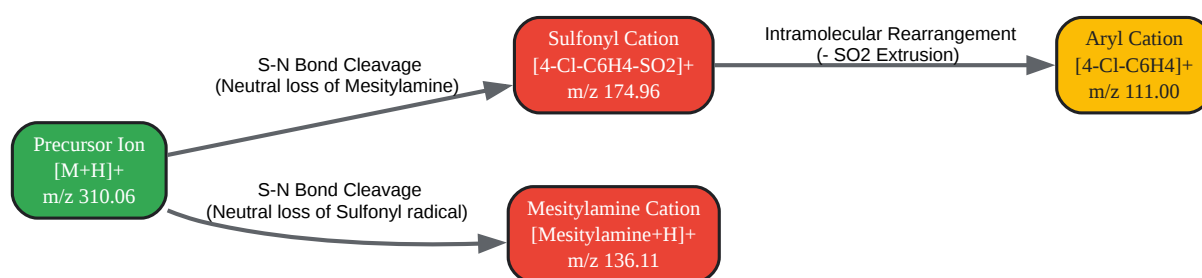
Protocol II: High-Resolution Mass Spectrometry (LC-HRMS)

Causality & Validation: Sulfonamides are highly amenable to Electrospray Ionization (ESI). While negative mode ($[\text{M}-\text{H}]^-$) offers superior sensitivity due to the acidic sulfonamide proton, positive mode ($[\text{M}+\text{H}]^+$) is essential for structural elucidation via MS/MS. In the gas phase,

protonated sulfonamides undergo intramolecular charge transfer, leading to the spontaneous cleavage of the S-N bond and subsequent extrusion of SO₂ [3]. The system is self-validated by infusing a lock-mass solution (e.g., Leucine Enkephalin) continuously during the run, ensuring mass accuracy remains within ±5 ppm.

Step-by-Step Methodology:

- Sample Preparation: Dilute the compound to 1 µg/mL in LC-MS grade Methanol:Water (50:50, v/v) containing 0.1% Formic Acid.
- Chromatography: Inject 2 µL onto a C18 UPLC column (e.g., 2.1 x 50 mm, 1.7 µm). Run a fast gradient from 5% to 95% Acetonitrile over 5 minutes.
- Mass Spectrometry: Operate the Q-TOF instrument in ESI+ mode. Set capillary voltage to 3.0 kV, desolvation temperature to 350 °C.
- Fragmentation (MS/MS): Isolate the precursor ion ([M+H]⁺, m/z 310.06) and apply a collision energy ramp of 15–35 eV using Argon as the collision gas.



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Figure 2: Proposed gas-phase fragmentation pathway for protonated **4-chloro-N-mesitylbenzenesulfonamide** during MS/MS.

Protocol III: Attenuated Total Reflectance (ATR) FT-IR Spectroscopy

Causality & Validation: Traditional KBr pellet methods are prone to moisture absorption, which produces a broad O-H band that can obscure the critical N-H stretch of the sulfonamide. ATR-

FTIR eliminates this matrix effect. The protocol is self-validating: a background spectrum of the empty diamond crystal is collected immediately prior to the sample to subtract atmospheric H₂O and CO₂.

Step-by-Step Methodology:

- **Background Collection:** Clean the diamond ATR crystal with isopropanol and allow it to dry. Collect a background spectrum (32 scans, 4 cm⁻¹ resolution).
- **Sample Analysis:** Place ~2 mg of the solid powder directly onto the ATR crystal. Apply the pressure anvil until the software indicates optimal contact.
- **Acquisition:** Collect 32 scans from 4000 to 400 cm⁻¹.
- **Data Processing:** Apply ATR correction algorithms to account for depth-of-penetration variations at different wavelengths.

Table 2: Key IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Functional Group Assignment
~ 3250 - 3300	Medium, Sharp	N-H stretching vibration (Secondary sulfonamide)
~ 1330 - 1310	Strong	Asymmetric S=O stretching
~ 1160 - 1140	Strong	Symmetric S=O stretching
~ 1090	Medium	Aryl C-Cl stretching

Protocol IV: Single-Crystal X-Ray Diffraction (SCXRD)

Causality & Validation: Sulfonamides readily form robust supramolecular architectures driven by intermolecular N-H...O hydrogen bonds [2]. SCXRD is the only technique that provides the absolute configuration and the exact torsion angle of the C-S-N-C linkage. Internal validation is achieved by evaluating the crystallographic R-factor (R1); a value < 0.05 indicates a highly reliable structural model.

Step-by-Step Methodology:

- **Crystallization:** Dissolve 20 mg of the compound in 1 mL of Dichloromethane (DCM). Layer 3 mL of Hexane carefully on top of the DCM solution in a narrow glass tube. Seal with a pierced septum to allow slow evaporation at room temperature over 3–5 days.
- **Crystal Mounting:** Select a single, transparent, block-shaped crystal under a polarized light microscope. Mount it on a glass fiber using perfluoropolyether oil and transfer it to the diffractometer's cold stream (100 K) to minimize thermal motion.
- **Data Collection:** Use Mo-K α radiation ($\lambda = 0.71073 \text{ \AA}$) or Cu-K α radiation. Collect full sphere data using ω and ϕ scans.
- **Structure Solution:** Solve the structure using direct methods (e.g., SHELXT) and refine using full-matrix least-squares on F^2 (SHELXL). Ensure all non-hydrogen atoms are refined anisotropically.

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